

Advanced Technical Handling Guide: 4-(2-Methoxypropoxy)cyclohexane-1-carboxylic acid

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Compound of Interest

Compound Name:	4-(2-Methoxypropoxy)cyclohexane-1-carboxylic acid
CAS No.:	1601118-72-2
Cat. No.:	B1472862

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Executive Summary & Scope

Status: Research Chemical / Pharmaceutical Intermediate CAS: Not widely listed (Treat as Novel Chemical Entity - NCE) Molecular Formula: $C_{11}H_{20}O_4$ Molecular Weight: ~216.27 g/mol

This guide serves as a Structure-Activity Relationship (SAR) based Safety Protocol. In the absence of a standardized, commercially filed Safety Data Sheet (SDS) for this specific congener, this document synthesizes safety data from structural analogs (Cyclohexanecarboxylic acid, aliphatic ethers, and methoxy-substituted organic acids).

Core Directive: Due to the specific ether linkage combined with a carboxylic acid on a cyclohexane ring, this compound must be handled as a Category 2 Irritant with potential for Serious Eye Damage. The ether side chain introduces specific storage requirements regarding oxidative stability.

Physicochemical Profiling & Hazard Identification

Structural Decomposition & Risk Analysis

To accurately predict hazards, we deconstruct the molecule into its functional pharmacophores:

Functional Group	Associated Hazard Class	GHS Implication
Carboxylic Acid (-COOH)	Proton donor; pH < 4 in solution.	Skin Irrit. 2 (H315), Eye Dam. 1 (H318) or Eye Irrit.[1][2] 2A (H319).
Ether Linkage (-O-)	Methoxypropoxy chain.[3] Potential peroxide former (low risk relative to diethyl ether, but non-zero).	Flam. Liq/Solid (Low), EUH019 (May form explosive peroxides - precautionary).
Cyclohexane Ring	Lipophilic scaffold.	Facilitates skin absorption; STOT SE 3 (H335) (Respiratory irritation).

Predicted Properties Table

Data derived from computational prediction models (ACD/Labs, EPISuite) for similar congeners.

Property	Value / Prediction	Experimental Note
Physical State	Solid (crystalline) or Viscous Oil	Stereochemistry dependent (cis/trans).
Melting Point	45°C – 65°C	Low melting solid; may liquefy in warm labs.
Boiling Point	~310°C (Predicted)	Decomposes before boiling at atm pressure.
pKa	4.7 – 4.9	Weak acid; forms salts with bases.
LogP	1.8 – 2.2	Moderate lipophilicity; penetrates gloves.
Solubility	DMSO, Methanol, DCM	Sparingly soluble in water (pH dependent).

GHS Classification & Labeling (Provisional)

Based on the Precautionary Principle for NCEs, the following classification is mandated for R&D environments:

Signal Word:WARNING

Hazard Statements:

- H315: Causes skin irritation.[1][2][4][5]
- H319: Causes serious eye irritation.[1][4][6]
- H335: May cause respiratory irritation.[1][2][7]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors.[1][2][4][5][6][7]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4][5][6][7][8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2][4][7][8] Remove contact lenses if present and easy to do.[2][4][7][8][9] Continue rinsing.[2][4][7][8]

Operational Handling Protocols

The "Double-Barrier" Weighing Protocol

Because the melting point is likely low, friction during weighing can cause localized melting or static buildup.

- Environment: Weigh only inside a certified Chemical Fume Hood or Powder Containment Enclosure.
- Anti-Static Measures: Use an ionizing bar or anti-static gun on the spatula and weighing boat.
- PPE Layering:
 - Inner Layer: Nitrile examination gloves (4 mil).
 - Outer Layer: Long-cuff Nitrile or Neoprene (minimum 6 mil) to prevent wrist exposure.
 - Reasoning: The methoxypropoxy chain increases solvent permeability; standard latex is insufficient.

Storage & Stability (The Ether Factor)

While less volatile than diethyl ether, the methoxypropoxy ether linkage is susceptible to autoxidation over long periods, especially if the compound is an oil.

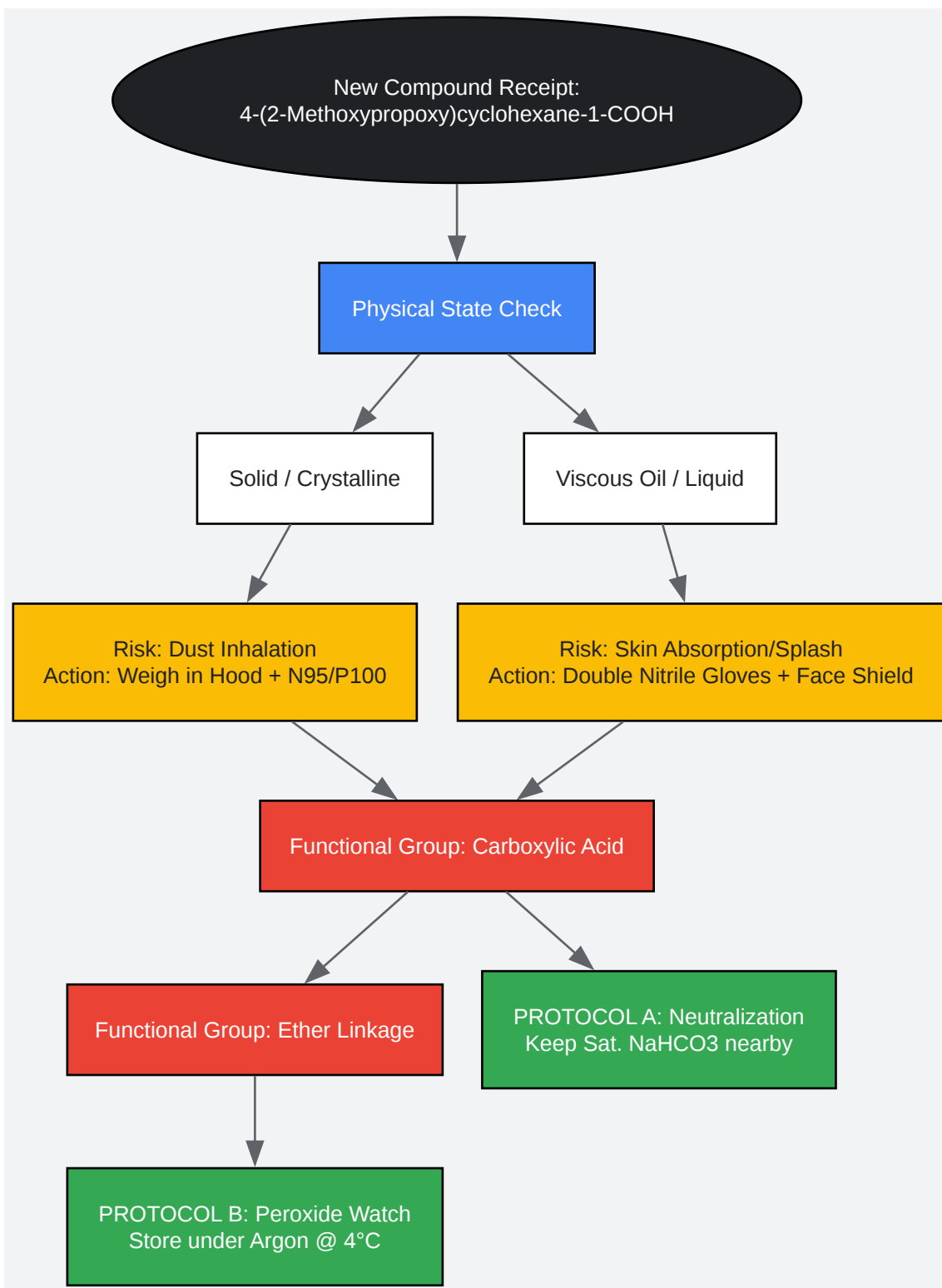
- Primary Condition: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen blanket.
- Container: Amber glass (protects from UV-initiated radical formation).

- Testing: If stored >12 months, test for peroxides using standard iodide strips before distillation or heating.

Emergency Response & Decision Logic

Visualization: Hazard Assessment Workflow

The following diagram outlines the decision logic for handling this specific class of functionalized cyclohexane acids.



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Caption: Decision logic for handling functionalized cyclohexane acids based on physical state and functional group risks.

Spill Response (Small Scale < 50g)

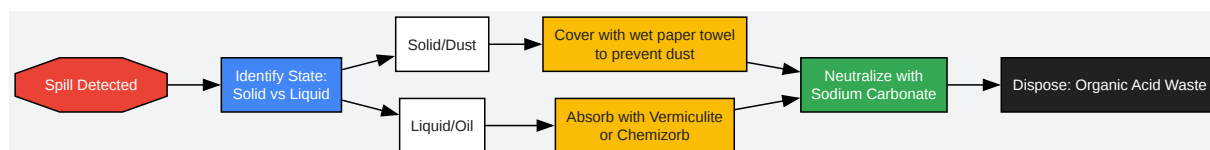
- Evacuate & Ventilate: If powder is airborne, clear the immediate area.
- PPE Upgrade: Don safety goggles (not just glasses) and double gloves.
- Neutralization:
 - Do NOT use water initially (spreads the lipophilic acid).
 - Cover spill with Sodium Carbonate (Soda Ash) or Calcium Carbonate. This neutralizes the acid (CO₂ evolution indicates reaction).
- Cleanup: Once fizzing stops, absorb with vermiculite. Dispose of as hazardous organic waste (Acidic).

Synthesis & Reaction Safety Context

When using this molecule in drug development (e.g., amide coupling or esterification):

- Activation Hazards: Converting this acid to its acid chloride (using Thionyl Chloride or Oxalyl Chloride) will generate HCl gas and potentially hazardous vapors. The resulting acid chloride will be significantly more corrosive and volatile than the parent acid.
- Coupling Reagents: When using EDC/NHS or HATU, the reaction mixture remains acidic. Ensure quenching with dilute bicarbonate is done slowly to prevent foam-overs from the cyclohexane surfactant effect.

Visualization: Emergency Spill Logic



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Caption: Step-by-step spill response protocol prioritizing containment and neutralization.

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